

An In-depth Technical Guide to the Chemical Profile of Flucetorex

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Compound of Interest

Compound Name: *Flucetorex*

Cat. No.: *B1672861*

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This technical guide provides a detailed overview of the chemical structure of **Flucetorex**. Due to the limited availability of published literature, a specific, experimentally validated synthesis protocol for **Flucetorex** is not readily accessible. Therefore, this document presents a plausible synthetic route based on established principles of organic chemistry.

Chemical Structure of Flucetorex

Flucetorex, with the IUPAC name 2-(4-acetamidophenoxy)-N-[1-[3-(trifluoromethyl)phenyl]propan-2-yl]acetamide, is a derivative of amphetamine.^[1] Its chemical formula is $C_{20}H_{21}F_3N_2O_3$, and it has a molar mass of $394.394 \text{ g}\cdot\text{mol}^{-1}$.^[1]

Figure 1: Chemical Structure of **Flucetorex**

Proposed Synthesis of Flucetorex

A definitive, published synthesis for **Flucetorex** is not readily available in the scientific literature. However, a plausible synthetic route can be proposed based on the synthesis of structurally related molecules. The following retrosynthetic analysis and corresponding forward synthesis outline a potential pathway.

A logical retrosynthetic approach for **Flucetorex** would involve disconnecting the two amide bonds. This suggests three key starting materials: a substituted phenethylamine derivative, a linker containing an ether and an acyl chloride, and an acetylating agent.

Figure 2: Retrosynthetic Analysis of **Flucetorex**

Based on the retrosynthetic analysis, a potential forward synthesis for **Flucetorex** is proposed below. This pathway involves the initial synthesis of two key intermediates, which are then coupled to form the final product.

Figure 3: Proposed Synthesis Pathway for **Flucetorex**

Quantitative Data

As no specific literature detailing the synthesis of **Flucetorex** could be identified, a table of quantitative data (e.g., reaction yields, spectroscopic data) cannot be provided at this time.

Experimental Protocols

The absence of published experimental work on the synthesis of **Flucetorex** prevents the inclusion of detailed, validated experimental protocols. The proposed synthesis pathway is based on well-established named reactions in organic chemistry, and the specific conditions for each step would require experimental optimization by researchers.

Disclaimer: The synthesis pathway described in this document is a theoretical proposal and has not been experimentally validated according to the available literature. It is intended for informational purposes for researchers and drug development professionals. Any attempt to perform this synthesis should be conducted by qualified personnel in a controlled laboratory setting with appropriate safety precautions.

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References

- 1. Flucetorex - Wikipedia [en.wikipedia.org]
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